

Personal protective equipment for handling 2-Amino-6-bromonaphthalene

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Compound of Interest

Compound Name: 2-Amino-6-bromonaphthalene

Cat. No.: B125385

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Essential Safety and Handling Guide for 2-Amino-6-bromonaphthalene

For Researchers, Scientists, and Drug Development Professionals

This guide provides critical safety protocols and logistical plans for the handling and disposal of **2-Amino-6-bromonaphthalene** in a laboratory setting. The following procedures are designed to minimize risk and ensure a safe research environment.

Hazard Identification and Personal Protective Equipment (PPE)

2-Amino-6-bromonaphthalene is classified as a hazardous substance. According to the Globally Harmonized System of Classification and Labelling of Chemicals (GHS), it presents the following hazards:

- Acute Toxicity, Oral (Category 4): Harmful if swallowed.^{[1][2]}
- Acute Toxicity, Inhalation (Category 4): Harmful if inhaled.^[1]
- Skin Irritation (Category 2): Causes skin irritation.^{[1][2]}
- Serious Eye Irritation (Category 2A): Causes serious eye irritation.^{[1][2]}

- Specific target organ toxicity — Single exposure (Category 3), Respiratory system: May cause respiratory irritation.[1]

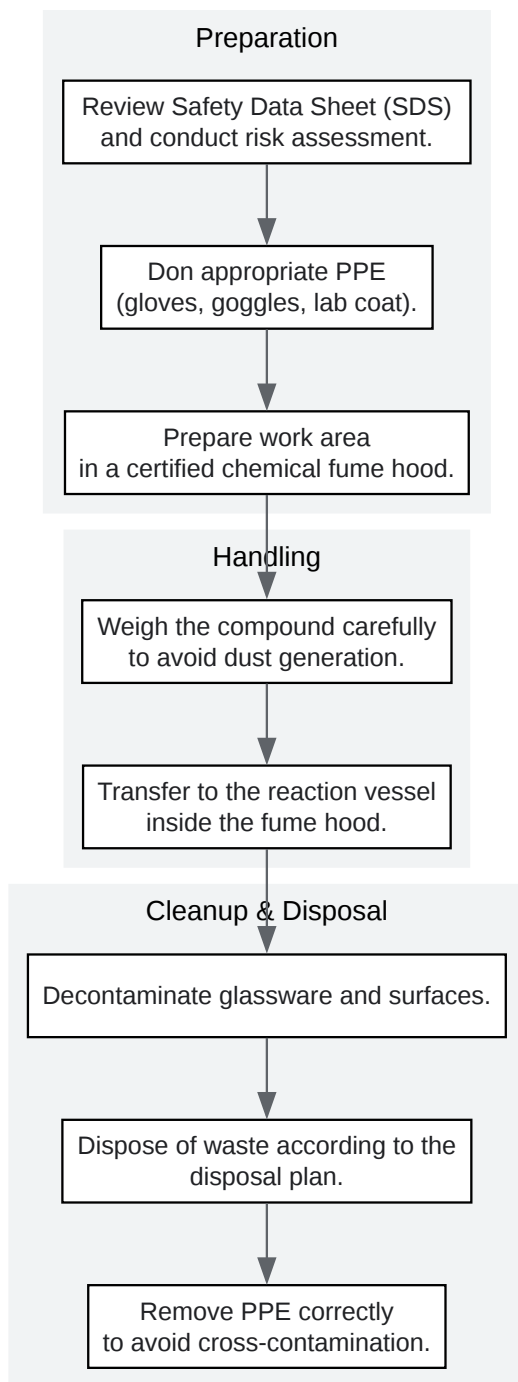
A comprehensive personal protective equipment (PPE) plan is mandatory for handling this compound. The following table summarizes the essential PPE required.

Body Part	Recommended Protection	Specification/Standard	Purpose
Eyes/Face	Safety goggles and face shield	Conforming to OSHA 29 CFR 1910.133 or European Standard EN166.[3]	To protect eyes and face from splashes and dust.
Hands	Chemical-resistant gloves (Nitrile or Neoprene recommended). Double gloving is advised.	Inspect gloves for tears or holes before use.[4]	To prevent skin contact and absorption. Aromatic amines can be absorbed through the skin.
Body	Laboratory coat. Chemical-resistant apron for larger quantities.	Wear appropriate protective clothing to prevent skin exposure.[3][5]	To protect skin and clothing from contamination.
Respiratory	NIOSH/MSHA-approved respirator with appropriate cartridges.	To be used in a certified chemical fume hood.[4]	To prevent inhalation of dust or vapors, especially in poorly ventilated areas.[4]
Feet	Closed-toe shoes	Required at all times in the laboratory.[4]	To protect feet from spills.

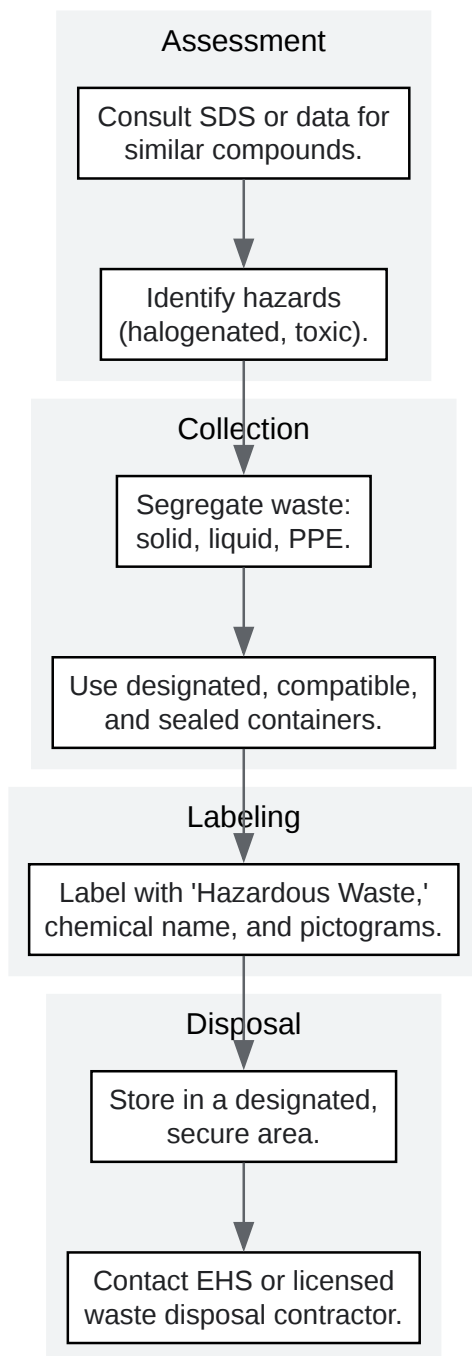
Operational Plan: Step-by-Step Handling Procedure

A systematic approach is crucial for minimizing risks when handling **2-Amino-6-bromonaphthalene**. The following workflow outlines the key steps from preparation to post-handling cleanup.

Workflow for Handling 2-Amino-6-bromonaphthalene



Logical Workflow for Chemical Waste Disposal

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Address: 3281 E Guasti Rd

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